

commercial availability and suppliers of 2,2-Dimethyl-3-heptanol

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Compound of Interest

Compound Name: 2,2-Dimethyl-3-heptanol

Cat. No.: B100318

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An In-depth Technical Guide to 2,2-Dimethyl-3-heptanol

This technical guide provides comprehensive information on the commercial availability, physicochemical properties, spectroscopic data, and safety and handling of **2,2-Dimethyl-3-heptanol** for researchers, scientists, and drug development professionals.

Commercial Availability and Suppliers

2,2-Dimethyl-3-heptanol is available from several chemical suppliers. The primary suppliers and their product designations are listed below. Researchers are advised to consult the suppliers' websites for the most current information on availability and purity.

Supplier	Product Name/Designation	CAS Number
Sigma-Aldrich	2,2-DIMETHYL-3-HEPTANOL AldrichCPR[1]	19549-70-3
Advanced Technology & Industrial Co., Ltd.	2,2-DIMETHYL-3-HEPTANOL[2]	19549-70-3
MP Biomedicals, Inc.	2,2-DIMETHYL-3-HEPTANOL[2]	19549-70-3

Physicochemical Properties

The key chemical and physical properties of **2,2-Dimethyl-3-heptanol** are summarized in the table below. These properties have been compiled from various chemical databases.[\[2\]](#)[\[3\]](#)

Property	Value	Source
IUPAC Name	2,2-dimethylheptan-3-ol [3]	PubChem
CAS Number	19549-70-3 [2] [3]	PubChem, ChemicalBook
Molecular Formula	C ₉ H ₂₀ O [2] [3]	PubChem, ChemicalBook
Molecular Weight	144.25 g/mol [2] [3]	PubChem, ChemicalBook
Synonyms	3-Heptanol, 2,2-dimethyl- [3]	PubChem

Spectroscopic Data

Spectroscopic data is essential for the verification and characterization of **2,2-Dimethyl-3-heptanol**. The following table summarizes the available spectral information.

Spectrum Type	Data Availability and Source
¹ H NMR	Available from SpectraBase. Instrument: Varian A-60. [3]
¹³ C NMR	Available from SpectraBase. Source: MCB Manufacturing Chemists. [3]
Mass Spectrometry (GC-MS)	Available from SpectraBase and NIST Mass Spectrometry Data Center. [3] [4]
Infrared (IR) Spectroscopy	FTIR Spectra (Capillary Cell: Neat) available from SpectraBase. Source: Aldrich Chemical Company, Inc. [3]

Experimental Protocols: Synthesis

A specific, peer-reviewed synthesis protocol for **2,2-Dimethyl-3-heptanol** is not readily available in the initial search. However, a general and plausible synthetic route can be adapted from the synthesis of structurally similar secondary alcohols, such as 4-methyl-3-heptanol, via a Grignard reaction.[5][6]

Reaction Scheme:

Pivalaldehyde + n-Butylmagnesium bromide → **2,2-Dimethyl-3-heptanol**

Materials and Equipment:

- Pivalaldehyde (2,2-dimethylpropanal)
- n-Butyl bromide
- Magnesium turnings
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Round-bottom flask with reflux condenser and dropping funnel
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- Preparation of the Grignard Reagent: In a dry round-bottom flask equipped with a reflux condenser and a dropping funnel, place magnesium turnings. Add a small amount of anhydrous diethyl ether. A solution of n-butyl bromide in anhydrous diethyl ether is added

dropwise from the dropping funnel to initiate the reaction. Once the reaction begins, the remaining n-butyl bromide solution is added at a rate that maintains a gentle reflux. After the addition is complete, the mixture is stirred until the magnesium is consumed.

- **Reaction with Aldehyde:** The Grignard reagent is cooled in an ice bath. A solution of pivalaldehyde in anhydrous diethyl ether is added dropwise with stirring. After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional hour.
- **Work-up:** The reaction is quenched by the slow addition of a saturated aqueous ammonium chloride solution. The resulting mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- **Purification:** The solvent is removed using a rotary evaporator. The crude product is then purified by distillation under reduced pressure to yield **2,2-Dimethyl-3-heptanol**.

Safety and Handling

2,2-Dimethyl-3-heptanol is a combustible liquid and can cause skin and serious eye irritation. [7] Proper safety precautions must be taken when handling this chemical.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields.[8]
- **Hand Protection:** Handle with chemical-impermeable gloves.[8]
- **Skin and Body Protection:** Wear fire/flammable resistant and impervious clothing.[8]

Handling and Storage:

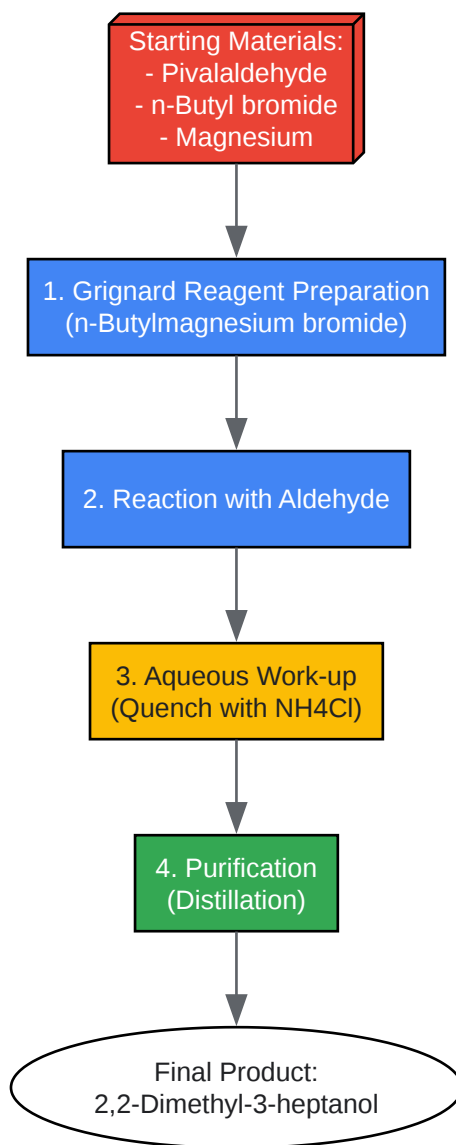
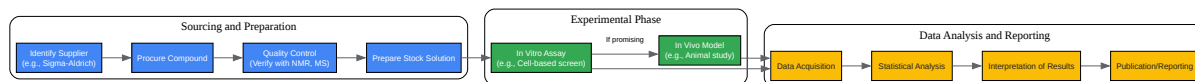
- Handle in a well-ventilated place.[8]
- Keep away from heat, sparks, open flames, and hot surfaces.[9]
- Store in a dry, cool, and well-ventilated place with the container tightly closed.[8][9]

First Aid Measures:

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[10]
- In case of skin contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.[8][10]
- If inhaled: Move the person into fresh air. If breathing is difficult, give oxygen.[8]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[8][10]

Visualizations

The following diagrams illustrate logical workflows relevant to the use of **2,2-Dimethyl-3-heptanol** in a research setting.



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